

Application Notes and Protocols for the Analytical Characterization of 3-Nitrobenzenesulfonamide

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Compound of Interest

Compound Name: 3-Nitrobenzenesulfonamide

Cat. No.: B092210

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Introduction

3-Nitrobenzenesulfonamide (CAS No. 121-52-8) is a chemical intermediate used in the synthesis of various pharmaceutical compounds and other organic molecules. Its purity and structural integrity are critical for the quality, safety, and efficacy of the final products. Therefore, robust and reliable analytical methods are essential for its comprehensive characterization. These application notes provide detailed protocols for the analysis of **3-Nitrobenzenesulfonamide** using modern analytical techniques, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Nitrobenzenesulfonamide** is presented below. This data is fundamental for the development of analytical methods.

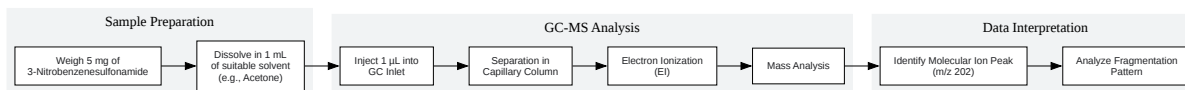
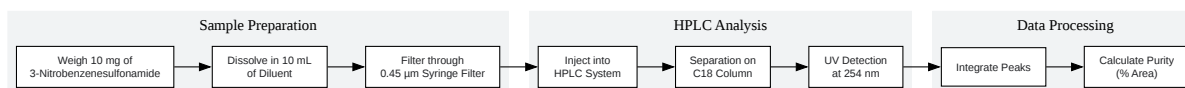
Property	Value	Reference
CAS Number	121-52-8	[1][2]
Molecular Formula	C ₆ H ₆ N ₂ O ₄ S	[1][2]
Molecular Weight	202.19 g/mol	[1]
IUPAC Name	3-nitrobenzenesulfonamide	[1]
Melting Point	166-168 °C	[3]
Appearance	White to off-white powder	[3]

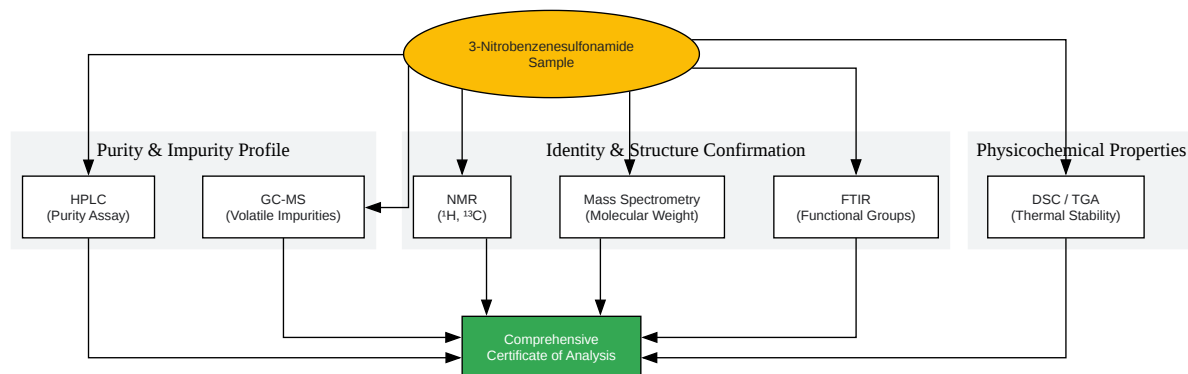
Chromatographic Analysis

Chromatographic techniques are essential for assessing the purity of **3-Nitrobenzenesulfonamide** and quantifying impurities.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a primary method for determining the purity of non-volatile and thermally labile compounds like **3-Nitrobenzenesulfonamide**. A reverse-phase method is typically employed for this purpose.





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References

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